

Application Note: Formulation & Handling of (3R)-1-(cyclopropylmethyl)-3-methylpiperazine[1]

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Compound of Interest

Compound Name: (3R)-1-(cyclopropylmethyl)-3-methylpiperazine

Cat. No.: B12074860

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Executive Summary

This guide details the formulation strategies for **(3R)-1-(cyclopropylmethyl)-3-methylpiperazine**, a chiral piperazine derivative frequently utilized as a building block or specific ligand in GPCR research (e.g., Histamine H3 or Sigma receptor modulation).[1]

Due to its secondary/tertiary amine structure, the molecule exhibits pH-dependent solubility. While the free base is likely a lipophilic oil, the compound is readily ionizable. This protocol prioritizes in situ salt formation for intravenous (IV) and intraperitoneal (IP) administration, while offering co-solvent and suspension alternatives for high-dose oral (PO) delivery.[1]

Critical Caution: The cyclopropylmethyl moiety is kinetically stable under physiological conditions but can undergo rearrangement to cyclobutyl or homoallyl cations under strong acidic solvolysis. Formulation protocols below are designed to remain within safe pH windows to prevent structural degradation.

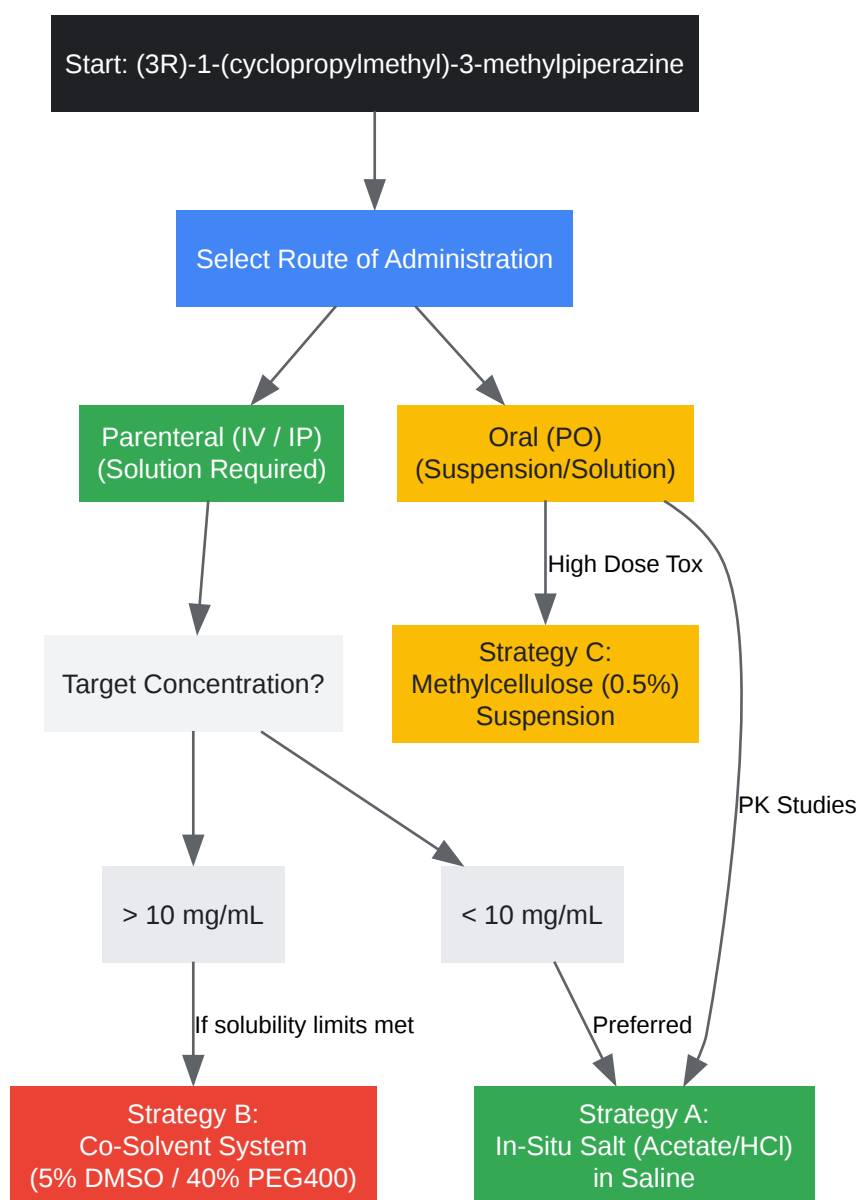
Physicochemical Profiling (Pre-Formulation)[1]

Before formulation, the test article must be characterized to ensure the vehicle matches the physicochemical needs of the molecule.[\[2\]](#)

Property	Value / Characteristic	Implication for Formulation
Molecular Weight	~154.25 g/mol (Free Base)	Low MW facilitates rapid dissolution once ionized. [1]
Physical State	Viscous Colorless/Yellow Oil (Free Base)	Difficult to weigh accurately; volumetric dispensing (density ~0.96 g/mL) is preferred. [1]
Stereochemistry	(3R) Enantiomer	Crucial: Formulation must not induce racemization. [1] Avoid extreme heat (>60°C) in basic media. [1]
LogP (Calc)	~1.2 – 1.5	Moderately lipophilic. [1] Requires ionization or co-solvents for aqueous solubility. [1]
pKa (Est)	pKa ₁ ~9.2 (N4), pKa ₂ ~5.0 (N1)	The N4 nitrogen is highly basic. Target pH < 6.0 for complete solubility.
Solubility	Water: Low (Free Base) Ethanol/DMSO: High	Free base requires organic co-solvent or acid conversion. [1]

Formulation Decision Matrix

The following decision tree illustrates the logic for selecting the appropriate vehicle based on the route of administration and required concentration.



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Figure 1: Decision Matrix for vehicle selection based on administration route and dose requirements.

Detailed Experimental Protocols

Strategy A: In Situ Salt Formation (Preferred for IV/IP)

Mechanism: The free base oil is converted to a water-soluble salt (Hydrochloride or Acetate) by stoichiometric addition of acid, followed by buffering.

Materials:

- Test Article: **(3R)-1-(cyclopropylmethyl)-3-methylpiperazine** (Free Base).[1]
- 0.1N HCl (sterile).[1]
- PBS (Phosphate Buffered Saline) or 0.9% Saline.[1]
- pH Meter.[1]

Protocol:

- Calculate: Determine the moles of free base. Calculate the volume of 0.1N HCl required to provide 1.05 molar equivalents (slight excess ensures protonation).
- Weigh/Dispense: Dispense the required mass of the oil into a sterile glass vial.
- Acidify: Add the calculated 0.1N HCl dropwise while vortexing. The oil should disappear, forming a clear solution.
 - Checkpoint: If oil droplets persist, check pH. It should be acidic (< pH 4).[1]
- Dilute: Slowly add 0.9% Saline to reach 90% of the final volume.
- Adjust pH: Measure pH. Carefully adjust to pH 5.5 – 6.5 using dilute NaOH (0.1N).[1]
 - Warning: Do not exceed pH 7.0, or the free base may precipitate out.
- Finalize: Bring to final volume with Saline. Filter sterilize (0.22 µm PVDF) if for IV use.[1]

Strategy B: Co-Solvent System (High Concentration / Lipophilic Rescue)

Mechanism: Uses DMSO to solubilize the oil and PEG400 to stabilize the dispersion in water.

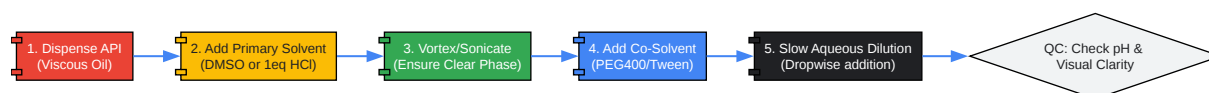
Vehicle Composition: 5% DMSO / 40% PEG400 / 55% Water (v/v).[1]

Protocol:

- Weigh: Dispense the test article oil into the vial.
- Solubilize: Add the calculated volume of DMSO (5% of total volume). Vortex until fully dissolved.[1]
- Stabilize: Add PEG400 (40% of total volume). Vortex thoroughly. The solution may warm slightly (exothermic).[1]
- Dilute: Slowly add Water for Injection (55% of total volume) in stepwise aliquots, vortexing between additions.
 - Note: Adding water too fast can cause "crashing out" (precipitation).[1]
- Inspect: Solution should be clear and colorless.[1] If cloudy, sonicate for 5 minutes.

Workflow Visualization

The following diagram outlines the critical "Order of Addition" to prevent precipitation, a common failure mode in piperazine formulations.



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Figure 2: Critical path for stepwise formulation to ensure thermodynamic stability.

Quality Control & Stability

To ensure scientific integrity (Trustworthiness), every batch must undergo the following checks:

- Visual Inspection: Must be free of particulates/precipitates.[1]
 - Pass: Clear, colorless liquid.
 - Fail: Cloudy, opalescent, or visible oil droplets.

- pH Verification:
 - Target: pH 5.5 – 6.5.[\[1\]](#)
 - Why: Below pH 4.0 causes injection site irritation (necrosis); above pH 7.0 risks precipitation.[\[1\]](#)
- Enantiomeric Purity Check (Optional but Recommended):
 - If the compound was synthesized in-house, verify the (3R) integrity using Chiral HPLC (e.g., Chiralpak AD-H column) before biological use, as racemization can alter potency by orders of magnitude.

Storage:

- Formulated Solution: Use fresh (within 24 hours). Piperazines are prone to N-oxidation over time in solution.[\[1\]](#)
- Neat Oil: Store at -20°C under Argon/Nitrogen to prevent oxidation and moisture absorption (hygroscopic).[\[1\]](#)

References

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